

Technical Guide: Physicochemical Profiling of 2-Isopropylthiomorpholine Scaffolds

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Compound of Interest

Compound Name: 2-(Propan-2-yl)thiomorpholine

CAS No.: 1354949-45-3

Cat. No.: B1374443

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Executive Summary

The 2-isopropylthiomorpholine moiety represents a strategic bioisostere of morpholine and piperidine rings in modern drug discovery. While the parent thiomorpholine offers a modulation of lipophilicity and hydrogen bond accepting (HBA) capability compared to morpholine, the introduction of the isopropyl group at the C2 position introduces critical steric and electronic vectors. This guide analyzes the structural dynamics, acid-base behavior, and metabolic liabilities (specifically S-oxidation) of this scaffold, providing researchers with the predictive insights needed for lead optimization.

Structural & Conformational Dynamics[1][2]

The "Anchor" Effect

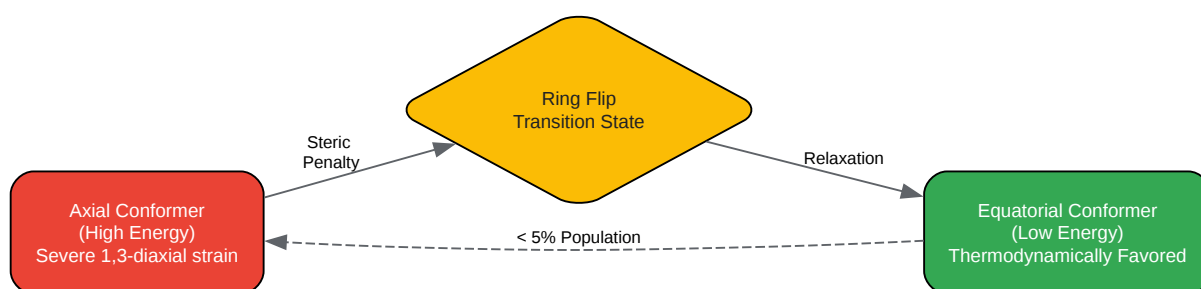
Unlike the unsubstituted thiomorpholine, which exists in a rapid chair-chair flipping equilibrium, the introduction of an isopropyl group at C2 acts as a conformational "anchor."

- **Equatorial Preference:** To minimize 1,3-diaxial interactions with the axial protons at C4 and C6, the bulky isopropyl group predominantly occupies the equatorial position.

- Ring Geometry: The C–S bond length (~ 1.82 Å) is significantly longer than the C–O bond (~ 1.43 Å) in morpholine. This results in a more puckered ring (smaller C–S–C angle of $\sim 98^\circ$ vs C–O–C $\sim 111^\circ$), potentially altering the vector of substituents attached to the nitrogen when binding to target proteins.

Conformational Equilibrium Diagram

The following diagram illustrates the thermodynamic preference for the equatorial conformer.



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Figure 1: Conformational equilibrium of 2-isopropylthiomorpholine. The isopropyl group drives the population toward the equatorial form.

Core Physicochemical Profiling

The substitution of oxygen (morpholine) with sulfur (thiomorpholine) and the addition of an isopropyl group drastically shifts the physicochemical landscape.

Comparative Data Table

Data synthesized from standard heterocycle SAR and predicted increments.

Property	Morpholine	Thiomorpholine	2-Isopropylthiomorpholine	Impact on Drug Design
Molecular Weight	87.12	103.19	145.27	Slight increase in size; sulfur is heavier. [1]
LogP (Lipophilicity)	-0.86	~0.20	1.6 – 1.9	Major Shift: The isopropyl group + sulfur pushes the scaffold into the lipophilic range, improving permeability but risking clearance. [1]
pKa (Conj. Acid)	8.36	9.0 – 9.1	9.2 – 9.4	The alkyl group is electron-donating, slightly increasing basicity compared to the parent thiomorpholine. [1]
H-Bond Acceptors	2 (N, O)	1 (N)	1 (N)	Sulfur is a very weak HBA; this reduces desolvation penalty upon binding. [1]

Polar Surface
Area

~21 Å²

~28 Å²

~28 Å²

Sulfur has a larger van der Waals radius but lower polarity than oxygen.[1]

Basicity and Solvation

The nitrogen in 2-isopropylthiomorpholine is moderately basic ().[1]

- Mechanism: Sulfur is less electronegative (2.[1]58) than oxygen (3.44), exerting a weaker inductive electron-withdrawing effect on the nitrogen. Consequently, the lone pair on the nitrogen is more available for protonation than in morpholine.
- Steric Shielding: The adjacent isopropyl group provides steric bulk that may hinder the solvation of the protonated ammonium species. However, the inductive donation from the isopropyl group generally dominates, resulting in a slight increase in over the unsubstituted parent.

Redox Behavior & Metabolic Stability[1][3]

The defining characteristic of thiomorpholines is the susceptibility of the sulfur atom to oxidative metabolism. This is a "soft spot" that must be managed.[1]

The S-Oxidation Pathway

Cytochrome P450s (specifically CYP3A4 and CYP2D6) and Flavin-containing Monooxygenases (FMOs) rapidly oxidize the thioether to a sulfoxide, and subsequently to a sulfone.

- Chirality Warning: The first oxidation step produces a sulfoxide, creating a new chiral center at the sulfur.[1] If the 2-isopropyl group is already chiral (enantiopure), S-oxidation will produce diastereomers, complicating the analytical profile.
- Polarity Shift:

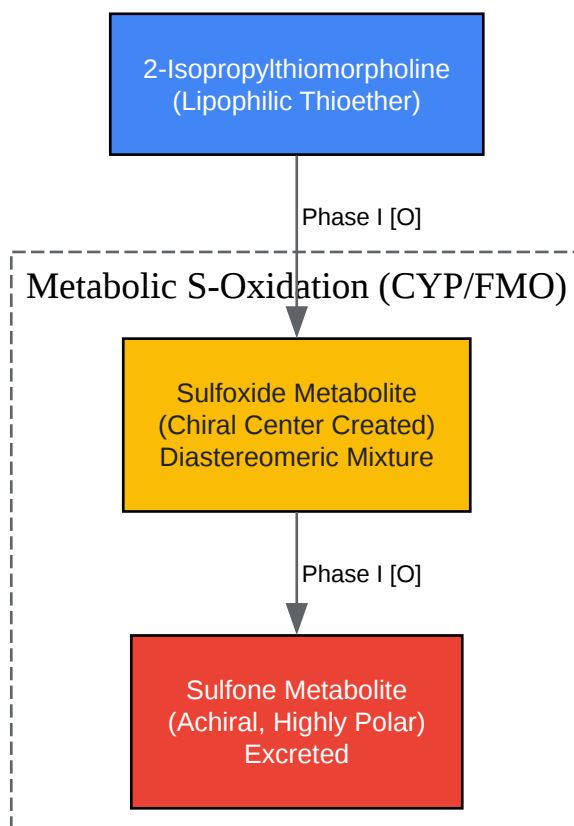
- Thioether (

~1.[1]7)

Hydrophobic.[1]
- Sulfoxide/Sulfone (

< 0)

Highly Polar.[1]
- Result: Rapid increase in clearance and potential loss of target affinity if the hydrophobic pocket cannot accommodate the polar oxide.



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Figure 2: Metabolic trajectory.[1] Note the creation of diastereomers at the Sulfoxide stage.

Experimental Protocols (SOPs)

To validate the properties of 2-isopropylthiomorpholine derivatives, use the following self-validating protocols.

Protocol A: Determination via Potentiometric Titration

Why: Thiomorpholines lack strong chromophores for UV-metric

determination.^[1] Potentiometry is the gold standard here.

- Preparation: Dissolve 3-5 mg of the derivative in 20 mL of degassed water/methanol (if solubility is low, use <20% MeOH and extrapolate to 0%).
- Calibration: Calibrate the electrode using standard buffers (pH 4.01, 7.00, 10.01) at 25°C.
- Titration:
 - Acidify the sample with 0.1 M HCl to pH ~2.5.^[1]
 - Titrate with 0.1 M standardized KOH under inert atmosphere (to prevent absorption).
 - Record pH vs. Volume added.^[1]
- Validation: The first derivative of the titration curve () must show a sharp peak at the equivalence point.^[1] If the peak is broad, the sample may be precipitating or aggregating.

Protocol B: Metabolic Stability (Microsomal S-Oxidation)

Why: To assess the liability of the sulfur atom.

- Incubation: Incubate test compound (1) with pooled liver microsomes (0.5 mg protein/mL) in phosphate buffer (pH 7.4).
- Initiation: Add NADPH-regenerating system.

- Sampling: Quench aliquots at 0, 5, 15, 30, and 60 mins with ice-cold acetonitrile containing an internal standard.
- Analysis (LC-MS/MS):
 - Monitor the parent transition (m/z 154.1) [\[1\]](#)
 - Crucial Step: Monitor specifically for the m/z 154.1 (Sulfoxide) and m/z 156.1 (Sulfone) transitions. [\[1\]](#)
 - Note: If the Sulfoxide peak appears as a doublet in the chromatogram, it confirms the formation of diastereomers due to the chiral sulfur and the chiral C2-isopropyl center.

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